

Technical Guide: Structural Elucidation of 5-bromo-4,7-difluoro-1H-indole

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Compound of Interest

Compound Name: 5-bromo-4,7-difluoro-1H-indole

CAS No.: 1268816-58-5

Cat. No.: B3228775

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Executive Summary

Compound: **5-bromo-4,7-difluoro-1H-indole** Molecular Formula: $C_8H_4BrF_2N$ Exact Mass: 230.95 Da Application: Privileged scaffold for kinase inhibitors (e.g., MAPK, JAK) and antiviral agents. The 4,7-difluoro substitution pattern is metabolically strategic, blocking common oxidation sites, while the 5-bromo motif serves as a versatile handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).

The Challenge: Differentiation between the target molecule and its regioisomers (e.g., 6-bromo-4,7-difluoroindole or 5-bromo-4,6-difluoroindole) is non-trivial using standard 1H NMR due to the paucity of aromatic protons. This guide details a self-validating analytical workflow combining ^{19}F -NMR, 1H - ^{13}C HMBC, and 1H - ^{19}F HOESY to achieve unambiguous assignment.

Part 1: Synthetic Provenance & Impurity Profiling

To elucidate the structure, one must first understand the genesis of potential isomers.^[1] Unlike simple indoles, the 4,7-difluoro pattern usually precludes direct electrophilic bromination of the

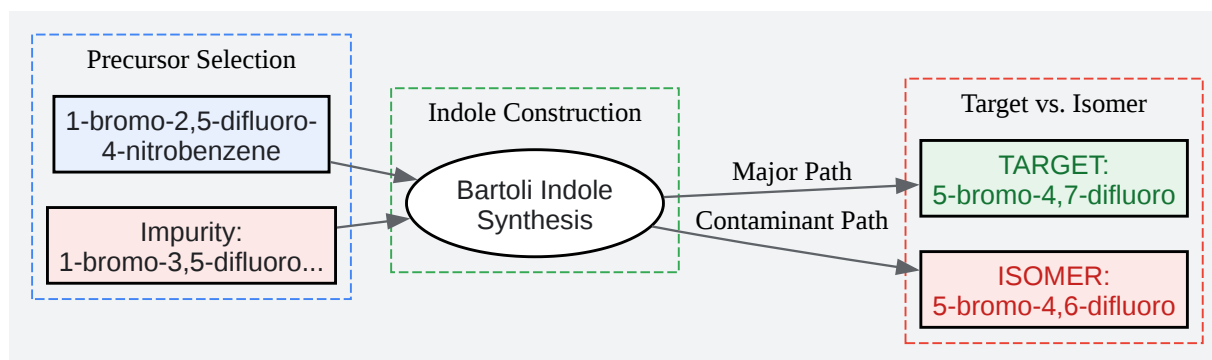
indole core as a primary route to the 5-bromo product, as this typically yields the 3-bromo congener.

The "Bottom-Up" Synthesis Implication

The most robust synthesis involves constructing the indole ring after establishing the halogen pattern on the benzene ring.

- Route A (Bartoli/Leimgruber-Batcho): Starts from 1-bromo-2,5-difluoro-4-nitrobenzene.
 - Risk: If the starting material contains 1-bromo-3,5-difluoro-4-nitrobenzene, you will generate the 4,6-difluoro isomer.
- Route B (Directed Lithiation): Lithiation of 4,7-difluoroindole followed by a bromine source.^[1]
 - Risk: Lithiation at C2 is favored.^[1] C5/C6 lithiation requires specific blocking groups.^[1]

Diagram 1: Synthetic Pathways & Isomer Risks



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Caption: Logic flow demonstrating how precursor purity dictates the regioisomeric landscape of the final indole product.

Part 2: Spectroscopic Signature (The Evidence)^[1]

¹H NMR Analysis (Proton Connectivity)

The ^1H NMR spectrum (DMSO- d_6 or CDCl_3) will be sparse, showing only three signals for the aromatic/heteroaromatic protons.

Proton	Approx. Shift (δ)	Multiplicity	Coupling Constants (J)	Diagnostic Logic
NH (H1)	11.5 - 12.5 ppm	Broad Singlet	N/A	Exchangeable with D_2O .
H2	7.4 - 7.6 ppm	dd or t	Hz	Characteristic indole C2 proton.
H3	6.5 - 6.7 ppm	dd	Hz Hz	"Peri" coupling to F4 is the key differentiator from non-fluorinated analogs.
H6	7.1 - 7.3 ppm	dd	Hz Hz	CRITICAL: H6 is the only benzene proton. It must show a large ortho-coupling to F7.

Expert Insight: If H6 appears as a singlet or a weakly coupled doublet (< 2 Hz), you likely have the 6-bromo isomer (where the remaining proton is at C5, meta to both fluorines) or the 4,6-difluoro isomer.

^{19}F NMR (The Fingerprint)

Fluorine NMR is the most powerful tool for this molecule due to the high sensitivity of ^{19}F shifts to the local electronic environment.^[1]

- Signal A (F7): Expected ~ -135 to -145 ppm.
 - Coupling: Will show a doublet pattern (

) matching the H6 coupling in the proton spectrum.

- Signal B (F4): Expected ~ -110 to -125 ppm.
 - Coupling: Often appears as a broad singlet or complex multiplet due to long-range couplings with H3 and H6.
- Validation Check: Run a 1H -decoupled 19F NMR. If the F7 signal collapses to a singlet, it confirms the proton is directly adjacent (ortho).^[1]

13C NMR & HMBC (Carbon Skeleton)

The 13C spectrum will be dominated by C-F coupling.^[1]

- C4 & C7: Doublets with huge
(~240-250 Hz).^[1]
- C5 (C-Br): Distinctive shift (~105-115 ppm) usually appearing as a doublet of doublets (dd) due to coupling with F4 (ortho) and F7 (meta).^[1]

Part 3: The Differentiation Protocol (Isomer Elimination)

To scientifically prove the structure, you must actively disprove the alternatives.^[1] Use this logic tree:

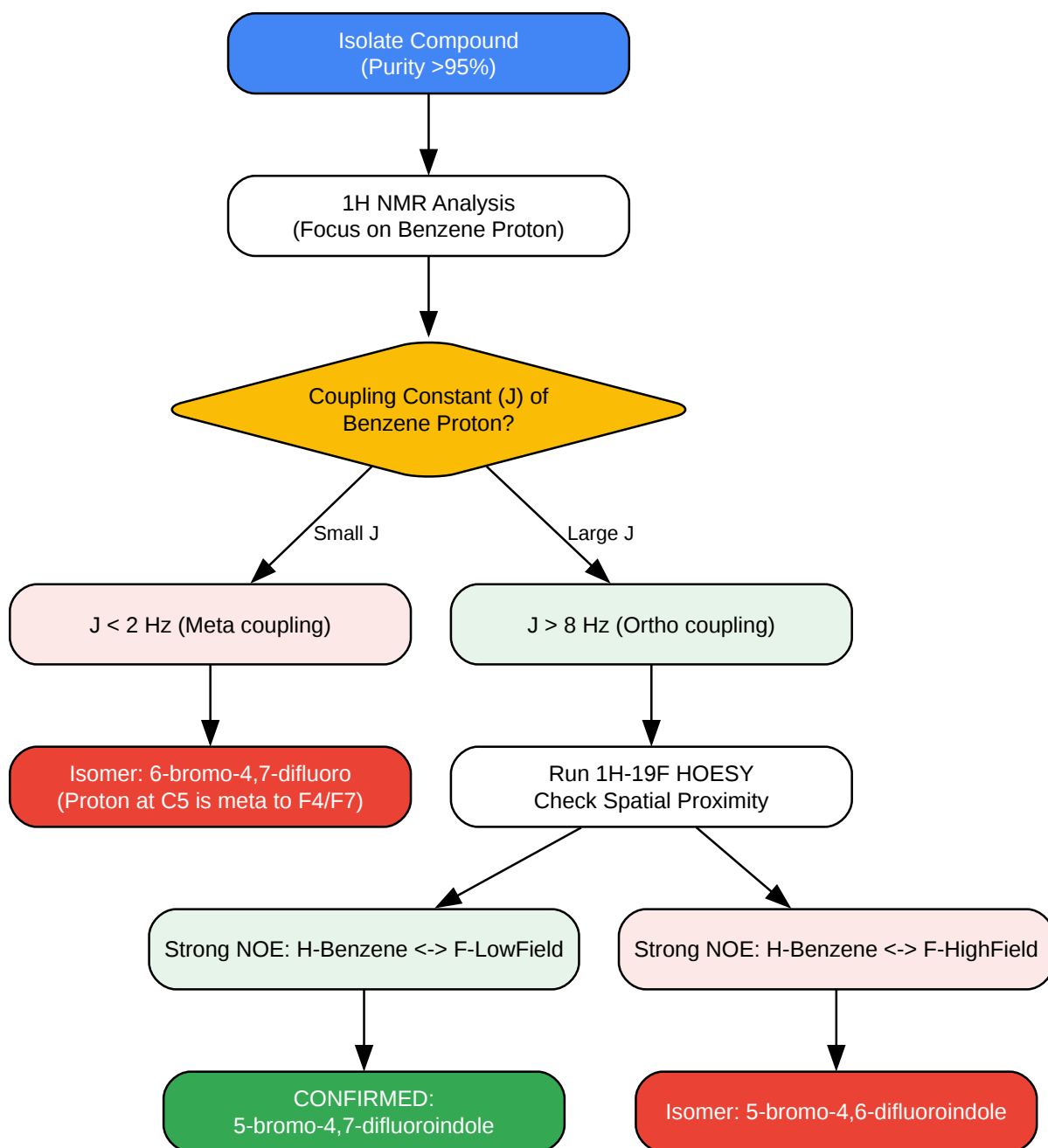
Scenario A: Is it 5-bromo-4,7-difluoro (Target) or 6-bromo-4,7-difluoro?

- Test: 1H - 19F HOESY (Heteronuclear Overhauser Effect Spectroscopy).
- Observation: In the Target (5-bromo), the benzene proton (H6) is adjacent to F7.^[1] You should see a strong NOE cross-peak between H6 and F7.^[1]
- Alternative: In the 6-bromo isomer, the proton is at C5. It is adjacent to F4.^[1] You would see a cross-peak between H5 and F4.^[1]

Scenario B: Is it 5-bromo-4,7-difluoro or 5-bromo-4,6-difluoro?

- Test: ^1H NMR Multiplicity of the Benzene Proton.
- Target: H6 is ortho to F7.^[1] Large J (~10 Hz).
- Isomer (4,6-difluoro): The proton is at C7. It is ortho to F6.^[1] Large J (~10 Hz).
- Differentiation: This is tricky. Use HMBC.
 - In the Target, H6 correlates to C4 (3-bond) and C7 (2-bond).
 - In the Isomer, H7 correlates to C5 (3-bond) and C6 (2-bond).
 - Definitive: ^{19}F - ^{19}F Coupling.
 - Target (4,7-difluoro): Para-fluorines usually show very small or zero J-coupling.
 - Isomer (4,6-difluoro): Meta-fluorines often show measurable coupling (Hz).

Diagram 2: NMR Logic Tree for Structural Confirmation



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Caption: Decision matrix utilizing coupling constants and HOESY data to rule out regioisomers.

Part 4: Crystallography (The Gold Standard)[1]

While NMR provides high confidence, X-ray crystallography is the ultimate validation, especially for patent filings.[1]

Protocol:

- Solvent System: Slow evaporation from Methanol/Dichloromethane (1:1) or Hexane/Ethyl Acetate vapor diffusion.[\[1\]](#)
- Heavy Atom Method: The Bromine atom (Z=35) is a heavy scatterer.[\[1\]](#) This eliminates the phase problem, making structure solution rapid.[\[1\]](#)
- Refinement: Ensure the Flack parameter is checked if chiral impurities were possible (unlikely here), but primarily check the displacement ellipsoid of the C4 and C7 positions to ensure F is assigned correctly against H.

References

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 - Dolbier, W. R.[\[1\]](#) "Guide to Fluorine NMR for Organic Chemists." Wiley, 2009.[\[1\]](#)
 - [\[1\]](#)
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 - Lowe, G.[\[1\]](#) "The Chemistry of Complex Indoles." The Journal of Organic Chemistry.
 - Note: Discusses the preference for C3 bromination in standard electrophilic substitution.
 - [\[1\]](#)
- Patent Reference for 5-bromo-4-fluoro Indazole/Indole Analogs
 - CN110452177A: "Synthetic method of 5-bromo-4-fluoro-1H-indazole."[\[2\]](#) (Provides analogous spectral data and synthetic routes for the 4-fluoro-5-bromo motif).
 - [\[1\]](#)

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- [2. CN110452177A - A kind of synthetic method of the fluoro- 1H- indazole of the bromo- 4- of 5- - Google Patents \[patents.google.com\]](#)
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